

Shizukanolide C: A Detailed Structural and Technical Overview

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Compound of Interest

Compound Name: Shizukanolide C

Cat. No.: B1159937

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Introduction

Shizukanolide C is a naturally occurring sesquiterpenoid lactone belonging to the lindenane class. These compounds are predominantly isolated from plants of the Chloranthaceae family, notably *Chloranthus serratus*. The intricate polycyclic structure of shizukanolides has attracted considerable interest from the scientific community, leading to investigations into their chemical synthesis and biological activities. This document provides a comprehensive technical guide to the chemical structure, properties, and experimental protocols related to **Shizukanolide C**.

Chemical Structure and Properties

Shizukanolide C possesses a complex tetracyclic framework characteristic of lindenane-type sesquiterpenoids. Its chemical formula is $C_{15}H_{18}O_3$. The structure features a fused ring system and a reactive α,β -unsaturated γ -lactone moiety, which is a common feature in many biologically active natural products.

A key publication by Kawabata and Mizutani in 1989 described the structural elucidation of related compounds, Shizukanolide E and Shizukanolide F, which were identified as hydroxy derivatives of **Shizukanolide C**.^{[1][2][3]} This foundational work was crucial in confirming the core structure of **Shizukanolide C**.

Table 1: Chemical and Physical Properties of **Shizukanolide C**

Property	Value	Reference
Molecular Formula	C15H18O3	[4]
Molecular Weight	246.3 g/mol	[4]
CAS Number	78749-47-0	[4]
Class	Sesquiterpenoid (Lindenane-type)	[1][2]
Source Organism	Chloranthus serratus	[1][2][3]

Spectroscopic Data

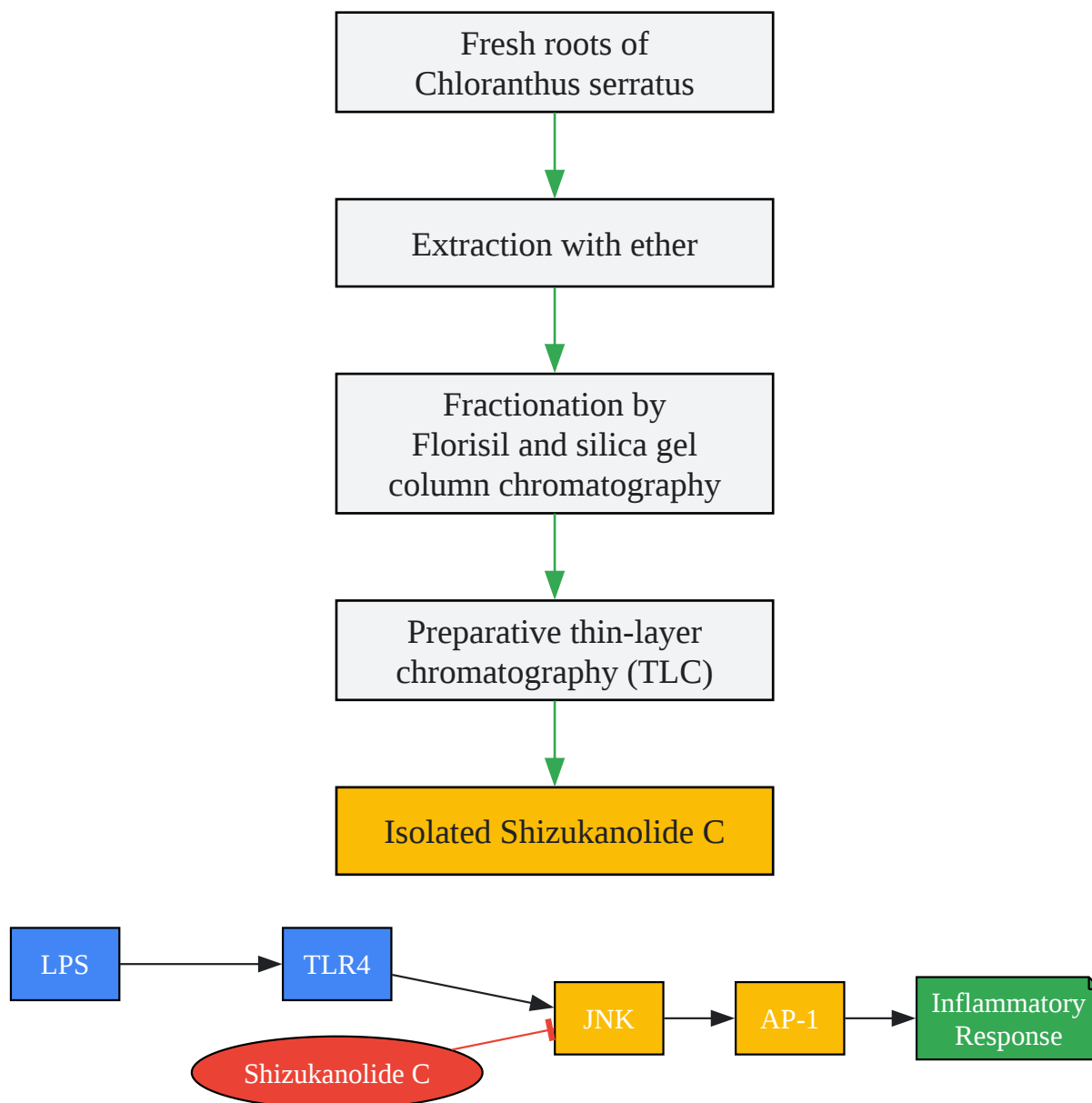
The structural confirmation of **Shizukanolide C** relies on detailed spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) spectroscopy. While a complete, publicly available dataset for **Shizukanolide C** is not readily found in the searched literature, the data for its derivatives, Shizukanolides E and F, provide strong evidence for its core structure. For researchers aiming to identify or synthesize this compound, obtaining ^1H and ^{13}C NMR spectra and comparing them to related known compounds is essential.

Experimental Protocols

Isolation of Shizukanolide C from Chloranthus serratus

The following is a generalized protocol based on the methods described for the isolation of related shizukanolides.[1][2]

Workflow for Isolation of **Shizukanolide C**



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